

Initial Toxicity Screening of 4-(4-Bromophenyl)butanoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)butanoic acid

Cat. No.: B1331123

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a framework for the initial toxicity screening of **4-(4-Bromophenyl)butanoic acid**. As of the date of this publication, specific toxicological data for this compound is limited. The protocols and potential pathways described herein are based on established guidelines for chemical safety assessment and data from structurally related compounds. All experimental work should be conducted in compliance with institutional and regulatory guidelines.

Introduction

4-(4-Bromophenyl)butanoic acid is a halogenated aromatic carboxylic acid. Its structure warrants a systematic evaluation of its potential toxicity early in the drug discovery or chemical development pipeline. This guide outlines a tiered approach for the initial toxicity screening of this compound, encompassing acute oral toxicity, in vitro cytotoxicity, and genotoxicity. The provided experimental protocols are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), to ensure data quality and regulatory acceptance.

Physicochemical Properties and Hazard Identification

Before commencing toxicological studies, it is crucial to understand the basic physicochemical properties and existing hazard information for **4-(4-Bromophenyl)butanoic acid**.

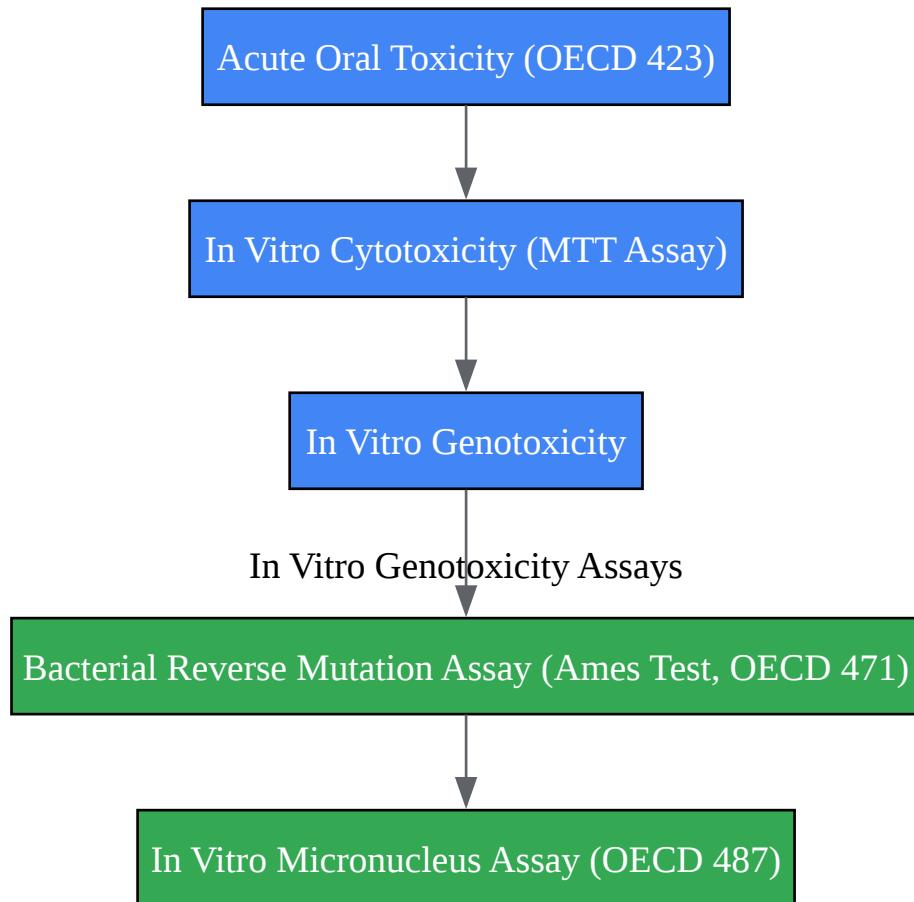
Table 1: Physicochemical and Hazard Information for **4-(4-Bromophenyl)butanoic acid**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ BrO ₂	-
Molecular Weight	243.10 g/mol	-
CAS Number	35656-89-4	-
Appearance	Solid	-
GHS Classification	Acute Toxicity 4, Oral	[1] [2]
Hazard Statement	H302: Harmful if swallowed	[1] [2]

Tiered Approach to Toxicity Screening

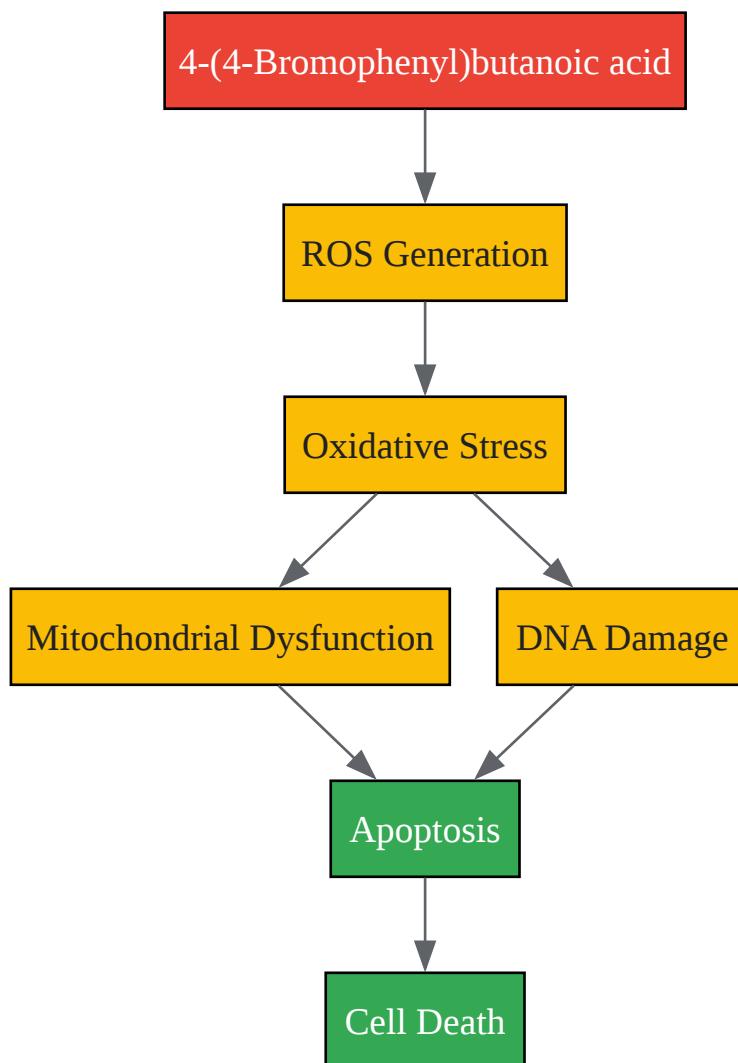
A tiered approach to toxicity testing is a resource-efficient strategy to identify potential hazards. The initial screening should focus on acute toxicity, cytotoxicity, and genotoxicity.

Tier 1: Initial Screening



MTT Assay Workflow





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References

- 1. researchgate.net [researchgate.net]
- 2. OECD Guideline For Acute oral toxicity (TG 423) | PPTX [slideshare.net]

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